

Essential Safety and Operational Guidance for Handling EHNA

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Compound of Interest

Compound Name: Ehna

Cat. No.: B10782030

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This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **EHNA** (erythro-9-(2-hydroxy-3-nonyl)adenine). The following procedures are designed to ensure the safe handling and disposal of this compound.

Compound Identification and Properties

EHNA is a potent inhibitor of adenosine deaminase and phosphodiesterase type 2 (PDE2)[1][2][3]. While some safety data sheets (SDS) indicate that **EHNA** hydrochloride is not classified as a hazardous substance under the Globally Harmonized System (GHS), it is crucial to handle it with care as acute toxicity data is largely unavailable[4][5].

Property	Data
Full Chemical Name	erythro-9-(2-Hydroxy-3-nonyl)adenine hydrochloride[6]
Synonyms	NSC 263164[2][4][5]
CAS Number	58337-38-5 (for hydrochloride)[2][4][5][6]
Molecular Formula	C ₁₄ H ₂₃ N ₅ O · HCl[6]
Molecular Weight	313.83 g/mol [6]
Appearance	Crystalline solid[5]
Solubility	DMSO: >10 mg/mL, H ₂ O: >10 mg/mL[6]
Storage Temperature	2-8°C[7]

Personal Protective Equipment (PPE) and Handling Procedures

Adherence to standard laboratory safety protocols is essential when working with **EHNA**.

Engineering Controls

- Work in a well-ventilated area. A chemical fume hood is recommended for handling the solid compound and preparing solutions.

Personal Protective Equipment

- Eye Protection: Wear safety glasses with side shields or chemical safety goggles.
- Hand Protection: Use compatible chemical-resistant gloves (e.g., nitrile gloves). Change gloves immediately if they become contaminated.
- Skin and Body Protection: Wear a laboratory coat. Ensure skin is not exposed.

Handling Procedures

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Have an emergency eyewash station and safety shower readily accessible.
- Weighing and Solution Preparation:
 - Handle the solid powder in a chemical fume hood to avoid inhalation of dust.
 - Use appropriate tools (e.g., spatula) for transferring the solid.
 - When preparing solutions, add the solvent to the **EHNA** powder slowly to prevent splashing.
- General Use:
 - Avoid direct contact with the skin, eyes, and clothing.
 - Do not eat, drink, or smoke in the laboratory.
 - Wash hands thoroughly after handling.

Emergency Procedures and First Aid

In case of accidental exposure, follow these first-aid measures immediately.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, seek medical attention[5].
Skin Contact	Remove contaminated clothing. Wash the affected area with soap and water[5].
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids[5]. Consult a physician[5].
Ingestion	Clean mouth with water and drink plenty of water afterwards[5]. Do not induce vomiting. Seek medical attention.

Spill and Disposal Plan

Proper containment and disposal are critical to laboratory safety and environmental protection.

Spill Response

In the event of a spill, follow the workflow outlined below.



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Caption: Workflow for handling an **EHNA** spill.

Disposal Plan

- **Waste Collection:** Collect all **EHNA** waste, including contaminated consumables (e.g., pipette tips, gloves), in a designated, sealed, and clearly labeled hazardous waste container.
- **Disposal Route:** Dispose of **EHNA** waste through your institution's Environmental Health and Safety (EHS) office. Do not dispose of **EHNA** down the drain or in regular trash.
- **Decomposition:** Be aware that hazardous decomposition products can include carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and hydrogen chloride gas[5].

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